

L-Alanine isopropyl ester hydrochloride

molecular weight and formula

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Compound of Interest

Compound Name: *L-Alanine isopropyl ester*
hydrochloride

Cat. No.: *B104695*

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An In-Depth Technical Guide to **L-Alanine Isopropyl Ester Hydrochloride**

For researchers, scientists, and professionals in drug development, **L-Alanine Isopropyl Ester Hydrochloride** is a crucial amino acid derivative. Its role as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs), most notably the anti-HCV drug sofosbuvir, makes a thorough understanding of its properties and handling essential. This document provides a comprehensive overview of its chemical and physical characteristics, detailed experimental protocols for its synthesis and analysis, and its applications in research and development.

Core Properties and Data

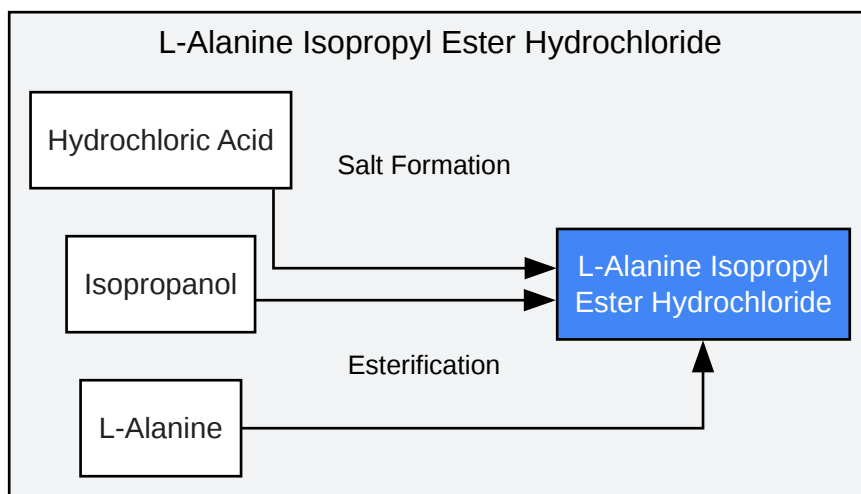
L-Alanine Isopropyl Ester Hydrochloride is the hydrochloride salt of the isopropyl ester of L-alanine. It is a white crystalline powder utilized as a chiral building block and a vital intermediate in pharmaceutical synthesis.^[1]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ NO ₂ ·HCl or C ₆ H ₁₄ ClNO ₂	[1][2][3][4]
Molecular Weight	167.63 g/mol	[1][2][3][4][5]
CAS Number	62062-65-1	[1][2][3]
Appearance	White crystalline powder	[1]
Melting Point	85 °C	[3]
Purity	Typically ≥98%	[1][5][6]
Storage Conditions	0-8 °C or below -15°C	[1][3]

Molecular Structure and Composition

The molecule consists of an L-alanine core, which is esterified with isopropanol and subsequently forms a salt with hydrochloric acid. This structure is fundamental to its utility in stereospecific synthesis.



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Caption: Relationship between the constituent parts of the final molecule.

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **L-Alanine Isopropyl Ester Hydrochloride** are critical for its effective use and quality control.

Synthesis Protocol: Esterification of L-Alanine

A common and direct method for synthesizing **L-Alanine Isopropyl Ester Hydrochloride** is through the esterification of L-alanine with isopropanol, catalyzed by an acid, followed by salt formation.

Objective: To synthesize **L-Alanine Isopropyl Ester Hydrochloride**.

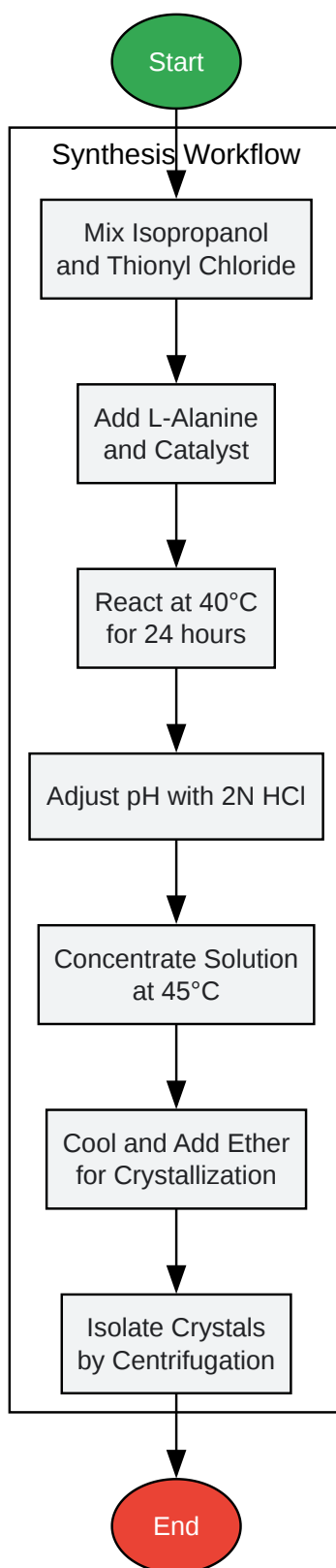
Materials:

- L-alanine
- Isopropanol
- Thionyl chloride (SOCl_2) or Hydrochloric acid (HCl)
- Alumina (as catalyst, optional)
- Diethyl ether
- 2N HCl solution

Procedure:

- **Reaction Setup:** In a reaction vessel, combine isopropanol and a small amount of thionyl chloride. Stir the mixture for approximately 5 minutes.^[6]
- **Addition of L-alanine:** Add L-alanine to the mixture. If using a catalyst like alumina, it should be added at this stage.^[6]
- **Reaction:** Stir the suspension at room temperature (e.g., 20°C) and then maintain the temperature at 40°C for 24 hours.^[6] Another protocol suggests heating the reaction mixture to reflux ($80\text{--}85^\circ\text{C}$) for 4 hours.^[4]

- pH Adjustment and Salt Formation: After the initial reaction, cool the solution and add 2N HCl dropwise to adjust the pH to an acidic value (e.g., 5.5-6.0).^[6]
- Concentration: Heat the solution to approximately 45°C and concentrate it to reduce the volume.^[6]
- Crystallization: Cool the concentrated solution to room temperature (20-25°C). Add diethyl ether and stir for several hours to induce crystallization.^[6]
- Isolation: Collect the resulting crystals by centrifugation or filtration. The isolated product is **L-Alanine Isopropyl Ester Hydrochloride**.^[6] A reported yield for this method is approximately 90-94% with a purity of over 99%.^[6]



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Caption: General workflow for the synthesis of **L-Alanine Isopropyl Ester Hydrochloride**.

Analytical Protocol: HPLC Method for Purity Assessment

High-Performance Liquid Chromatography (HPLC) is employed to determine the purity of **L-Alanine Isopropyl Ester Hydrochloride** and to quantify related impurities, such as the corresponding methyl and ethyl esters.^[7]

Objective: To determine the presence of related substance impurities in an **L-Alanine Isopropyl Ester Hydrochloride** sample.

Chromatographic Conditions:

- Column: Octadecyl bonded silica gel column (C18).^[7]
- Mobile Phase: A suitable mobile phase containing an ion pair reagent. Sodium heptanesulfonate is a commonly used reagent.^[7]
- Detection: UV detection, with scanning between 190nm to 400nm to select the optimal wavelength.^[7]
- Diluent: A mixture of acetonitrile and water (e.g., 25% acetonitrile in water).^[7]

Procedure:

- Standard and Sample Preparation:
 - Blank Solution: Prepare the diluent to be used as a blank.^[7]
 - Sample Solution: Accurately weigh about 10mg of the **L-Alanine Isopropyl Ester Hydrochloride** sample, dissolve it in the diluent in a 10ml volumetric flask, and dilute to the mark.^[7]
- Chromatographic Run:
 - Inject the blank solution to establish a baseline.
 - Inject the prepared sample solution into the HPLC system.

- Data Analysis:
 - Record the chromatogram and identify the peaks corresponding to **L-Alanine Isopropyl Ester Hydrochloride** and any impurities.
 - The method allows for the rapid separation and detection of related substances, enabling accurate determination of impurity content.^[7]

Applications in Drug Development and Research

L-Alanine Isopropyl Ester Hydrochloride is a versatile compound with significant applications in the pharmaceutical and biochemical fields.^[1]

- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of numerous bioactive molecules, including antiviral drugs and agrochemicals.^[1] Its structure is integral to creating molecules with specific stereochemistry, which is often crucial for therapeutic efficacy.
- **Peptide Synthesis:** It serves as a valuable building block in the synthesis of peptides.^[1]
- **Drug Formulation:** Due to its high solubility in both water and organic solvents, it is an ideal candidate for use in drug formulation and delivery systems to enhance the bioavailability of active ingredients.^[1]
- **Biotechnology:** The compound is also used in cell culture media to provide essential nutrients for the growth of various cell lines in biological research.^[1]

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